

# An In-depth Technical Guide to the Safety of Chlorotriethylsilane

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For Researchers, Scientists, and Drug Development Professionals

Chlorotriethylsilane (CAS No. 994-30-9), also known as triethylsilyl chloride (TESCI), is a versatile organosilicon compound widely used in organic synthesis, primarily as a silylating agent to introduce the triethylsilyl (TES) protecting group to sensitive functional groups like alcohols.[1] Its reactivity, however, necessitates a thorough understanding of its hazards and strict adherence to safety protocols to ensure the well-being of laboratory personnel and the integrity of research. This guide provides a comprehensive overview of the safety data for chlorotriethylsilane, including its physical and chemical properties, hazards, handling procedures, and emergency measures.

## **Core Safety & Physical Property Data**

A clear understanding of the quantitative safety and physical data of a chemical is fundamental to its safe handling. The following tables summarize the key properties of **chlorotriethylsilane**.

Table 1: Physical and Chemical Properties



Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>15</sub> ClSi	[2]
Molecular Weight	150.72 g/mol	[3][4]
Appearance	Colorless liquid	[3]
Boiling Point	142-144 °C (at 760 mmHg)	
Density	0.898 g/mL at 25 °C	_
Refractive Index	n20/D 1.43	_
Vapor Pressure	6.77 mmHg	
Solubility	Soluble in aprotic organic solvents. Reacts with water and other protic solvents.	

Table 2: Flammability and Hazard Data

Property	Value	Reference
Flash Point	29 - 30 °C (84.2 - 86.0 °F)	_
GHS Hazard Class	Flammable liquids (Category 3), Acute toxicity - Oral (Category 4), Skin corrosion (Sub-category 1A), Serious eye damage (Category 1)	
Hazard Statements	H226 (Flammable liquid and vapor), H302 (Harmful if swallowed), H314 (Causes severe skin burns and eye damage)	
Signal Word	Danger	-

## **Detailed Hazard Analysis**



Chlorotriethylsilane presents several significant hazards that require careful management.

- Flammability: With a flash point of approximately 30°C, **chlorotriethylsilane** is classified as a flammable liquid. Its vapors can form explosive mixtures with air, and these vapors may travel to a source of ignition and flash back. It is crucial to keep the compound away from heat, sparks, open flames, and other ignition sources.
- Water Reactivity: Chlorotriethylsilane reacts violently with water, moisture, and protic
  solvents. This reaction liberates toxic and corrosive hydrogen chloride (HCl) gas, which can
  cause severe respiratory tract irritation. This reactivity underscores the need for storage in
  dry conditions and handling in a moisture-free environment.
- Corrosivity: The compound is highly corrosive and causes severe skin burns and eye
  damage. Contact with skin or eyes can lead to irreversible tissue damage. Immediate and
  thorough rinsing is essential in case of accidental contact. Inhalation of its vapors is also
  harmful and can cause burns to the respiratory tract.

## **Experimental Protocols for Safety Assessment**

The hazard classifications of **chlorotriethylsilane** are determined by standardized experimental protocols. While the specific results for this compound are proprietary to the manufacturers, the methodologies are based on internationally recognized guidelines.

- Flash Point Determination: The flash point is determined using either an open-cup or closed-cup method, as described in standards like ASTM D92 (Cleveland open cup) or ASTM D93 (Pensky-Martens closed cup). In these tests, the substance is heated at a controlled rate, and an ignition source is periodically passed over the liquid's surface. The flash point is the lowest temperature at which the vapors ignite momentarily.
- Skin Corrosion/Irritation: Assessment of skin corrosivity is typically performed according to OECD Test Guideline 431, which uses an in vitro reconstructed human epidermis (RhE) model. This method avoids animal testing and involves applying the test substance to the RhE model. A substance is identified as corrosive if it causes a significant decrease in cell viability below a defined threshold.
- Eye Damage/Irritation: The potential for serious eye damage is evaluated based on guidelines such as OECD Test Guideline 405. While this has traditionally been an in vivo test

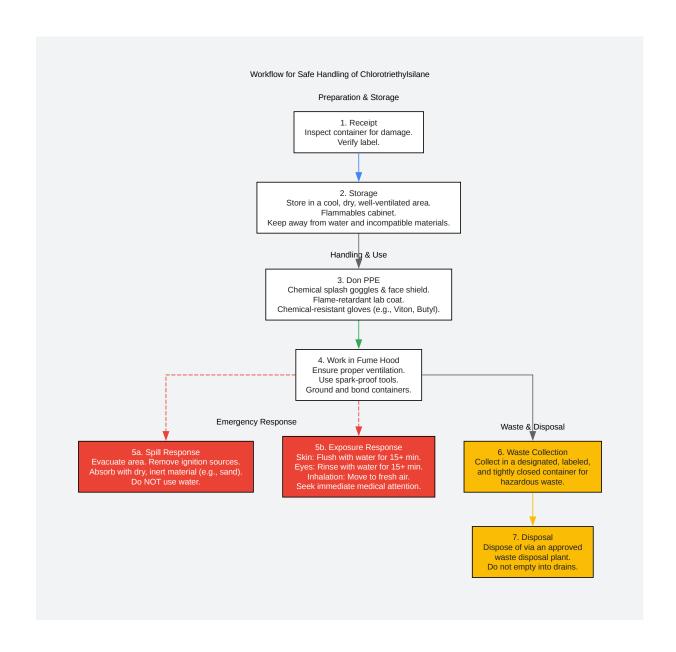


using animals, a weight-of-the-evidence approach that includes validated in vitro methods is now strongly recommended to reduce animal use. These tests evaluate the substance's effect on the cornea, iris, and conjunctiva.

## Safe Handling and Emergency Procedures Workflow

Adherence to a strict workflow is critical for safely managing **chlorotriethylsilane** in a laboratory setting. The following diagram outlines the key steps from receipt to disposal.





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Caption: Workflow for the safe handling of **Chlorotriethylsilane** from receipt to disposal.



## **Detailed Safety Protocols**

#### Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
- Skin Protection: Wear appropriate protective gloves (e.g., Viton or butyl rubber) and a flameretardant lab coat to prevent skin exposure.
- Respiratory Protection: All work should be conducted in a certified chemical fume hood. If exposure limits are exceeded, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.

#### Handling and Storage:

- Handle only in a well-ventilated area, preferably a chemical fume hood.
- Keep away from open flames, hot surfaces, and sources of ignition. Use non-sparking tools and explosion-proof equipment.
- Store in a tightly closed container in a dry, cool, and well-ventilated place designated as a flammables area.
- Protect from moisture, as it reacts violently with water.
- Incompatible materials include bases, strong oxidizing agents, strong acids, alcohols, and amines.

#### First-Aid Measures:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Remove all contaminated clothing and shoes. Seek immediate medical attention.



- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

#### Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO<sub>2</sub>), dry sand, or alcohol-resistant foam. Water mist may be used to cool closed containers.
- Unsuitable Extinguishing Media: Do NOT use water directly on the material, as it reacts violently and liberates toxic gas.
- Specific Hazards: Thermal decomposition can produce carbon monoxide, carbon dioxide, silicon dioxide, and hydrogen chloride gas. Containers may explode when heated.

#### Accidental Release Measures:

- Evacuate personnel to safe areas and ensure adequate ventilation.
- Remove all sources of ignition.
- Soak up the spill with a dry, inert absorbent material (like sand or earth) and place it in a suitable, closed container for disposal. Do not expose the spill to water.

By understanding these properties and adhering to the outlined safety protocols, researchers can effectively mitigate the risks associated with **chlorotriethylsilane** and ensure a safe laboratory environment.

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